

# The Stellar Forge: Unraveling the Nucleosynthesis of Tin-122

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A Technical Guide for Researchers in Nuclear Astrophysics and Cosmochemistry

## Abstract

This technical guide provides a comprehensive overview of the current understanding of the nucleosynthesis of the stable isotope **tin-122** ( $^{122}\text{Sn}$ ). It is intended for researchers, scientists, and drug development professionals with an interest in the origins of the elements and the nuclear processes that govern stellar evolution. This document details the contributions of the primary nucleosynthetic pathways—the slow (s-) and rapid (r-) neutron-capture processes—to the observed solar abundance of  $^{122}\text{Sn}$ . Furthermore, it explores the potential, albeit minor, role of the proton-capture (p-) process. Detailed methodologies for key experimental techniques used to determine the nuclear data crucial for stellar models are presented, and the intricate signaling pathways of nucleosynthesis are visualized using the Graphviz DOT language.

## Introduction

The element tin (Sn) is unique in that it possesses the highest number of stable isotopes, a fact attributed to the "magic number" of 50 protons in its nucleus. Among these, **tin-122** stands out as a nuclide synthesized by multiple stellar processes. Understanding the precise contribution of each of these processes to the abundance of  $^{122}\text{Sn}$  provides a critical test for models of stellar evolution and galactic chemical evolution. This guide synthesizes the current knowledge on the formation of  $^{122}\text{Sn}$ , presenting quantitative data, experimental protocols, and visual representations of the underlying nuclear physics.

## Nucleosynthetic Pathways of Tin-122

The solar abundance of **tin-122** is the result of the cumulative yields of different nucleosynthetic processes over cosmic time. The primary contributors are the s-process and the r-process, with a potential minor contribution from the p-process.

### The Slow Neutron-Capture Process (s-process)

The s-process involves the slow capture of neutrons by seed nuclei, followed by beta decay if the newly formed isotope is unstable. This process occurs primarily in the interiors of Asymptotic Giant Branch (AGB) stars.[1] For **tin-122**, the s-process pathway proceeds through a series of neutron captures and beta decays along the valley of beta stability, starting from lighter tin isotopes. The reaction flow is sensitive to the neutron capture cross-sections of the involved isotopes.

### The Rapid Neutron-Capture Process (r-process)

The r-process is characterized by a rapid succession of neutron captures on seed nuclei, occurring in environments with extremely high neutron densities, such as neutron star mergers and some types of supernovae.[2] In this process, the nuclear path is pushed far from the valley of stability towards neutron-rich isotopes. **Tin-122** is formed as a result of the beta decay of heavier, unstable progenitors after the r-process event. A key progenitor for  $^{122}\text{Sn}$  in the r-process is the beta decay of Indium-122 ( $^{122}\text{In}$ ).[3][4]

### The Proton-Capture Process (p-process)

The p-process is responsible for the production of certain proton-rich, heavy nuclei that cannot be formed through neutron capture.[5][6] This process typically involves photodisintegration reactions, such as  $(\gamma, n)$ ,  $(\gamma, p)$ , or  $(\gamma, \alpha)$ , on pre-existing s- and r-process seed nuclei in the explosive conditions of supernovae.[7] While the primary production of  $^{122}\text{Sn}$  is attributed to the s- and r-processes, minor contributions from the p-process acting on heavier isotopes cannot be entirely ruled out and are a subject of ongoing research.

## Quantitative Abundance Contributions

Determining the precise fractional contributions of the s- and r-processes to the solar abundance of  $^{122}\text{Sn}$  is a complex task that relies on a combination of observational data from

meteorites and stellar spectra, and sophisticated models of galactic chemical evolution. While exact percentages are model-dependent and subject to refinement, a general consensus exists.

Isotope	Natural Abundance (%) <sup>[8]</sup>	s-process Contribution (%)	r-process Contribution (%)	p-process Contribution (%)
<sup>122</sup> Sn	4.63	Dominant	Significant	Negligible/Minor

Note: Definitive, universally agreed-upon percentages for the s- and r-process contributions to <sup>122</sup>Sn are still a subject of active research. The table reflects the current qualitative understanding.

## Experimental Protocols for Key Nuclear Data

The accuracy of nucleosynthesis models heavily depends on precise measurements of nuclear properties, particularly neutron capture cross-sections and the isotopic abundances in pristine Solar System materials.

### Neutron Capture Cross-Section Measurement

The time-of-flight (TOF) technique is a primary method for measuring energy-dependent neutron capture cross-sections.

Methodology:

- **Neutron Production:** A pulsed beam of particles (e.g., protons or electrons) strikes a target, producing a burst of neutrons with a wide range of energies.<sup>[4]</sup>
- **Flight Path:** The neutrons travel down a long, evacuated flight path.
- **Time Measurement:** The time it takes for a neutron to travel from the source to a detector at the end of the flight path is precisely measured. This time-of-flight is inversely proportional to the neutron's velocity and, therefore, its kinetic energy.<sup>[9]</sup>

- **Sample Interaction:** A sample of the isotope of interest (e.g.,  $^{121}\text{Sn}$  to produce  $^{122}\text{Sn}$ ) is placed in the neutron beam before the detector.
- **Gamma-Ray Detection:** When a neutron is captured by a nucleus in the sample, the resulting excited nucleus de-excites by emitting a cascade of gamma rays. These gamma rays are detected by a surrounding array of scintillators or germanium detectors.[10][11]
- **Data Analysis:** The number of capture events is recorded as a function of the neutron's time-of-flight (and thus energy). This, combined with the known neutron flux and sample properties, allows for the determination of the neutron capture cross-section as a function of energy.[2]

### Experimental Workflow for the Time-of-Flight (TOF) Method



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A simplified workflow for measuring neutron capture cross-sections using the Time-of-Flight (TOF) method.

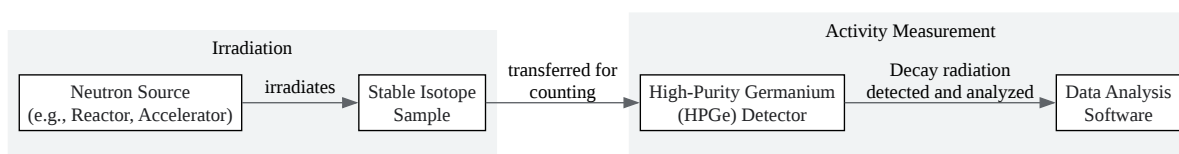
The activation method is another technique used to measure neutron capture cross-sections, particularly for reactions that produce a radioactive isotope.

#### Methodology:

- **Sample Irradiation:** A sample of a stable isotope is irradiated with a well-characterized neutron flux for a specific duration.[12][13]
- **Radioactive Product Formation:** Neutron capture reactions in the sample produce radioactive isotopes.

- **Activity Measurement:** After irradiation, the sample is removed, and the characteristic radiation (e.g., gamma rays) emitted from the decay of the newly formed radioactive nuclei is measured using a high-resolution detector (e.g., a High-Purity Germanium detector).<sup>[14]</sup>
- **Cross-Section Calculation:** The measured activity, along with the known neutron flux, irradiation time, decay constant of the product, and the number of target nuclei, is used to calculate the neutron capture cross-section.<sup>[1][15]</sup>

#### Experimental Workflow for the Activation Method



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A schematic of the experimental workflow for the activation method to determine neutron capture cross-sections.

## Isotopic Abundance Measurement in Presolar Grains

Presolar grains, found in meteorites, are remnants of stars that existed before our Solar System. Their isotopic composition provides direct evidence of nucleosynthetic processes in their parent stars.

Secondary Ion Mass Spectrometry (SIMS) is a powerful technique for measuring the isotopic composition of small samples, such as presolar grains.

#### Methodology:

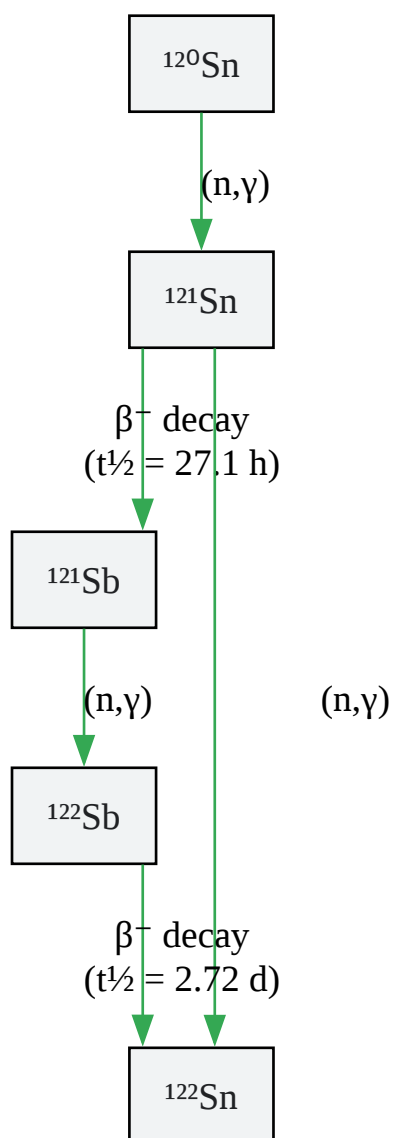
- **Sample Preparation:** Presolar grains are isolated from the meteorite matrix and mounted on a sample holder.

- **Primary Ion Beam:** A focused beam of primary ions (e.g.,  $\text{Cs}^+$  or  $\text{O}^-$ ) is directed onto the surface of the presolar grain.<sup>[16]</sup>
- **Sputtering:** The impact of the primary ions sputters atoms and small clusters of atoms from the sample surface, some of which are ionized (secondary ions).
- **Mass Analysis:** The secondary ions are accelerated into a mass spectrometer, where they are separated based on their mass-to-charge ratio.
- **Detection:** The abundance of each isotope of interest is measured by a detector.
- **Isotopic Ratio Determination:** By comparing the measured counts for different isotopes, the isotopic ratios of the grain can be determined with high precision.

## Signaling Pathways and Logical Relationships in $^{122}\text{Sn}$ Nucleosynthesis

The production of  $^{122}\text{Sn}$  can be visualized as a network of nuclear reactions. Below are diagrams representing the key pathways for the s- and r-processes.

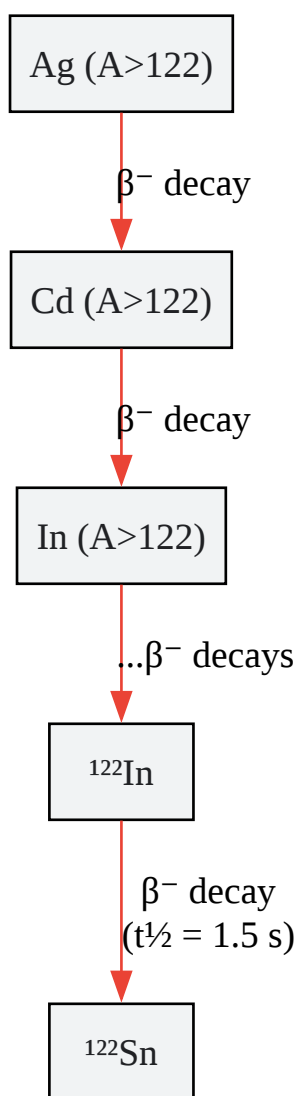
s-process Pathway to  $^{122}\text{Sn}$



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A simplified representation of the s-process reaction path leading to the formation of  $^{122}\text{Sn}$ .

r-process Pathway to  $^{122}\text{Sn}$



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A schematic of the r-process decay chain from neutron-rich progenitors to the stable  $^{122}\text{Sn}$ .

## Conclusion

The nucleosynthesis of **tin-122** is a testament to the intricate interplay of different stellar processes. While the s-process in AGB stars and the r-process in energetic events like neutron star mergers are the primary production sites, the precise apportionment of their contributions remains a key area of investigation in nuclear astrophysics. Continued advancements in experimental techniques for measuring nuclear data, coupled with increasingly sophisticated stellar and galactic chemical evolution models, will further refine our understanding of the origin of this, and indeed all, heavy elements. This guide serves as a foundational resource for



researchers dedicated to unraveling the cosmic history encoded within the isotopes of the elements.

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